

# rosaramicin binding affinity E. coli ribosome

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Rosaramicin

CAS No.: 35834-26-5

Cat. No.: S541816

Get Quote

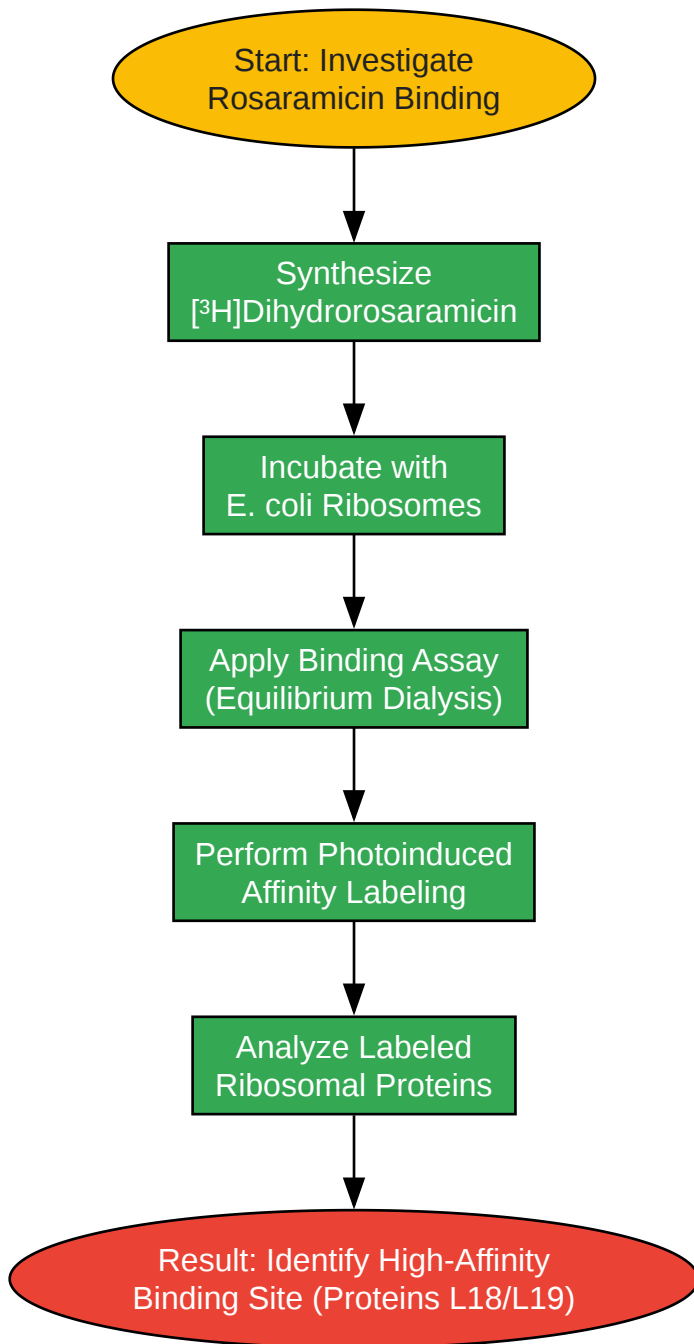
## Rosaramicin Binding to E. coli Ribosome

The table below summarizes the key experimental findings and methodologies from foundational studies on **rosaramicin**.

Aspect	Experimental Findings for Rosaramicin	Experimental Methodology
Ribosome Subunit Specificity	Binds specifically to the <b>50S</b> and <b>70S</b> ribosomal subunits. No detectable binding to the 30S subunit [1].	<b>Sucrose gradient centrifugation, Gel exclusion chromatography, Equilibrium dialysis</b> [1].
Binding Affinity Correlation	Binding affinity of rosaramicin and dihydrorosaramicin to <i>E. coli</i> ribosomes correlates with their minimal inhibitory concentration (MIC) in microorganisms [1].	<b>Equilibrium dialysis</b> to evaluate binding parameters [1].
High-Affinity Binding Site Proteins	Photoinduced covalent binding labels proteins <b>L18</b> and <b>L19</b> to a larger extent, identifying them as part of the high-affinity binding site [2].	<b>Photoinduced affinity labeling</b> followed by <b>bidimensional electrophoresis</b> . Use of puromycin as an effector to compete for binding sites [2].

Aspect	Experimental Findings for Rosaramicin	Experimental Methodology
Comparison with Dihydrorosaramicin	The dihydroderivative shows a similar, specific binding profile to the 50S and 70S subunits [1].	Same methodologies as above; synthesis of [ <sup>3</sup> H]dihydrorosaramicin used for tracing [1].

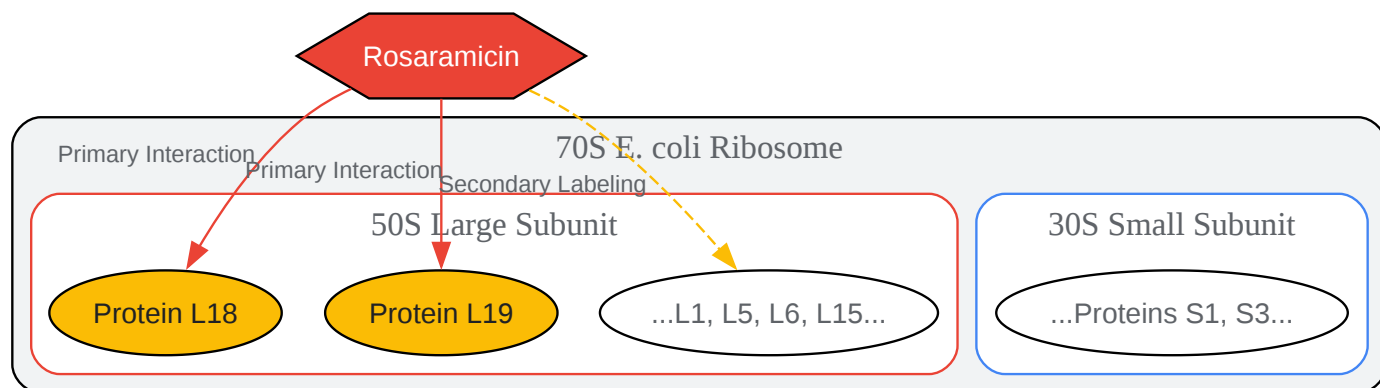
To help visualize the experimental process used in these studies, the following diagram outlines the key workflow for identifying **rosaramicin**'s binding site.



[Click to download full resolution via product page](#)

*Experimental Workflow for **Rosaramicin** Binding Site Identification*

The diagram below illustrates the key finding of where **rosaramicin** binds on the *E. coli* ribosome.



High-Affinity  
Binding Site

[Click to download full resolution via product page](#)

*Rosaramicin Binding Site on the E. coli Ribosome*

## Key Interpretations of the Data

- **Binding Specificity and Affinity:** The specific binding to the 50S subunit and the correlation between affinity and MIC strongly suggest that inhibiting the 50S subunit's function is **rosaramicin's** primary antibacterial mechanism [1].
- **The High-Affinity Site:** The finding that L18 and L19 are more intensely labeled in the presence of a competitor indicates that the initial, reversible binding of the antibiotic occurs at a site involving these proteins. This site is likely functionally crucial for antibiotic action [2].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Mechanism of action of a 16-membered macrolide. Binding of... [pubmed.ncbi.nlm.nih.gov]
2. About the specificity of photoinduced affinity labeling of Escherichia ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [rosaramicin binding affinity E. coli ribosome]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541816#rosaramicin-binding-affinity-e-coli-ribosome>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)